

# 5-Fluoro-2-methylpyridin-3-amine: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Fluoro-2-methylpyridin-3-amine

Cat. No.: B2724910

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physicochemical properties of **5-Fluoro-2-methylpyridin-3-amine**, a key intermediate in the synthesis of various active pharmaceutical ingredients.

## Core Molecular Data

The fundamental molecular characteristics of **5-Fluoro-2-methylpyridin-3-amine** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Weight	126.13 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> FN <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	1256835-55-8 <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid <a href="#">[2]</a> <a href="#">[4]</a>

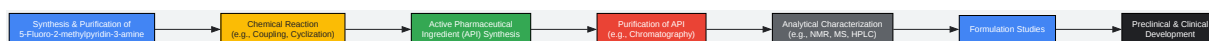
## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-Fluoro-2-methylpyridin-3-amine** are often proprietary and specific to the manufacturing entity. However, a general

workflow for its use as a drug intermediate can be conceptualized.

## General Workflow for Use as a Pharmaceutical Intermediate

The following diagram illustrates a typical workflow where **5-Fluoro-2-methylpyridin-3-amine** is utilized in a drug discovery and development pipeline.



[Click to download full resolution via product page](#)

*General workflow for utilizing **5-Fluoro-2-methylpyridin-3-amine** in drug development.*

This generalized protocol involves the initial synthesis and purification of the intermediate, followed by its incorporation into a larger molecule to form the active pharmaceutical ingredient. Subsequent steps include purification and rigorous analytical testing before the final compound proceeds to formulation and further development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. appretech.com [appretech.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 5-Fluoro-3-methylpyridin-2-ylamine [myskinrecipes.com]
- 4. chembk.com [chembk.com]
- 5. 3-Fluoro-5-methylpyridin-4-amine | C<sub>6</sub>H<sub>7</sub>FN<sub>2</sub> | CID 45116209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Fluoro-2-methylpyridin-3-amine: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2724910#5-fluoro-2-methylpyridin-3-amine-molecular-weight>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)